

Ammoniated Assurance: A Technical Guide to the Safe Handling of Ammonium Stearate

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Compound of Interest

Compound Name: Ammonium stearate

Cat. No.: B087221

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety data and handling precautions for **ammonium stearate**. The information is curated to meet the needs of laboratory and drug development professionals, with a focus on quantitative data, detailed protocols, and clear visual aids to ensure safe and compliant handling of this chemical compound.

Section 1: Chemical and Physical Properties

Ammonium stearate is the ammonium salt of stearic acid, a fatty acid. It presents as a white to yellow paste or liquid with a faint odor of ammonia.^{[1][2]} Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Table 1: Quantitative Physical and Chemical Properties of **Ammonium Stearate**

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₉ NO ₂	--INVALID-LINK--
Molecular Weight	301.5 g/mol	--INVALID-LINK--[1]
CAS Number	1002-89-7	--INVALID-LINK--[3]
Appearance	White to yellow paste or liquid	--INVALID-LINK--[1][2]
Odor	Slight ammonia odor	
Melting Point	21-24 °C (69.8-75.2 °F)	--INVALID-LINK--[4]
Boiling Point	~359-360 °C (678.2-680 °F) (estimated)	--INVALID-LINK--[3]
Density	1.01 g/cm ³ at 20 °C (68 °F)	--INVALID-LINK--[1]
Vapor Pressure	0.000009 mmHg at 25 °C (77 °F) (estimated)	--INVALID-LINK--[3]
Flash Point	> 140 °F (> 60 °C)	
Solubility	Slightly soluble in water. Soluble in ethanol and methanol.	--INVALID-LINK--[4][5]

Section 2: Hazard Identification and Classification

Ammonium stearate is classified as causing serious eye irritation.[2] It is crucial to understand its GHS classification to implement appropriate safety measures.

Table 2: GHS Hazard Classification for **Ammonium Stearate**

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Serious eye damage/eye irritation	Category 2A	Warning	H319: Causes serious eye irritation[2]

Section 3: Experimental Protocols for Safe Handling

Adherence to strict handling protocols is paramount to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn.
- **Skin Protection:** A lab coat or chemical-resistant apron should be worn to protect the skin.
- **Respiratory Protection:** In case of aerosol or dust generation, a NIOSH-approved respirator is necessary.

General Handling and Storage

- **Handling:**
 - Ensure adequate ventilation in the work area.
 - Avoid contact with eyes, skin, and clothing.
 - Do not ingest or inhale.
 - Wash hands thoroughly after handling.
 - Keep containers tightly closed when not in use.
- **Storage:**
 - Store in a cool, dry, and well-ventilated area.
 - Keep away from heat, sparks, and open flames.
 - Store away from incompatible materials such as strong oxidizing agents and strong acids.

Section 4: Emergency Procedures

In the event of an emergency, follow these established protocols.

First-Aid Measures

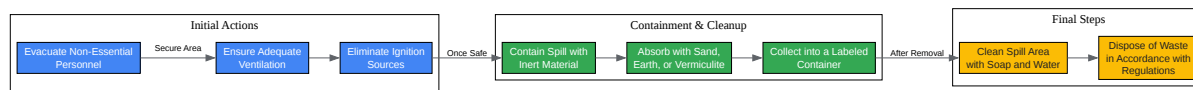
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.
- **Inhalation:** Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention.

Firefighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** During a fire, irritating and toxic gases such as ammonia and oxides of nitrogen may be generated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

A systematic approach is necessary to manage spills effectively. The following workflow outlines the key steps.



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Ammonium Stearate Spill Response Workflow

Section 5: Toxicity and Exposure Limits

Currently, specific quantitative toxicity data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **ammonium stearate** are not readily available in published literature. Similarly, occupational exposure limits (OELs) like Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) have not been established. In the absence of this data, it is imperative to handle **ammonium stearate** with a high degree of caution, minimizing all potential routes of exposure.

Section 6: Stability and Reactivity

- Chemical Stability: **Ammonium stearate** is stable under normal conditions of use and storage.
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.
- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic fumes of ammonia and nitrogen oxides.^[1]

This guide is intended to provide a thorough understanding of the safety considerations for **ammonium stearate**. Always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer before handling any chemical.

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References

- 1. Ammonium Stearate | C18H39NO2 | CID 9861187 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. ammonium stearate, 1002-89-7 [thegoodscentcompany.com]
- 4. 1002-89-7 CAS MSDS (AMMONIUM STEARATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. Ammonium stearate - Wikipedia [en.wikipedia.org]
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